

# Essential Safety and Disposal Guidance for ARUK2001607

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## Compound of Interest

Compound Name: ARUK2001607

Cat. No.: B12389163

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For researchers, scientists, and drug development professionals utilizing **ARUK2001607**, a selective inhibitor of PI5P4Ky, ensuring its proper disposal is crucial for laboratory safety and environmental protection. This guide provides detailed procedures for the safe handling and disposal of **ARUK2001607**, CAS number 2924824-56-4. As this compound is intended for laboratory use only, it should be treated as a potentially hazardous chemical waste.

## Chemical and Physical Properties

A summary of the known quantitative data for **ARUK2001607** is presented below. This information is essential for understanding the compound's characteristics when planning for its disposal.

Property	Value
CAS Number	2924824-56-4
Molecular Formula	C <sub>14</sub> H <sub>13</sub> N <sub>3</sub> O <sub>2</sub> S <sub>2</sub>
Molecular Weight	319.40 g/mol
Appearance	Light yellow to light brown solid
Purity	99.75%
Solubility	Soluble in DMSO (≥10 mg/mL)

## Experimental Protocols: Disposal of ARUK2001607

The following step-by-step protocol should be followed for the safe disposal of **ARUK2001607** waste. This procedure is based on standard practices for the disposal of chemical waste in a laboratory setting.

### Personal Protective Equipment (PPE) Required:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or a face shield
- Laboratory coat

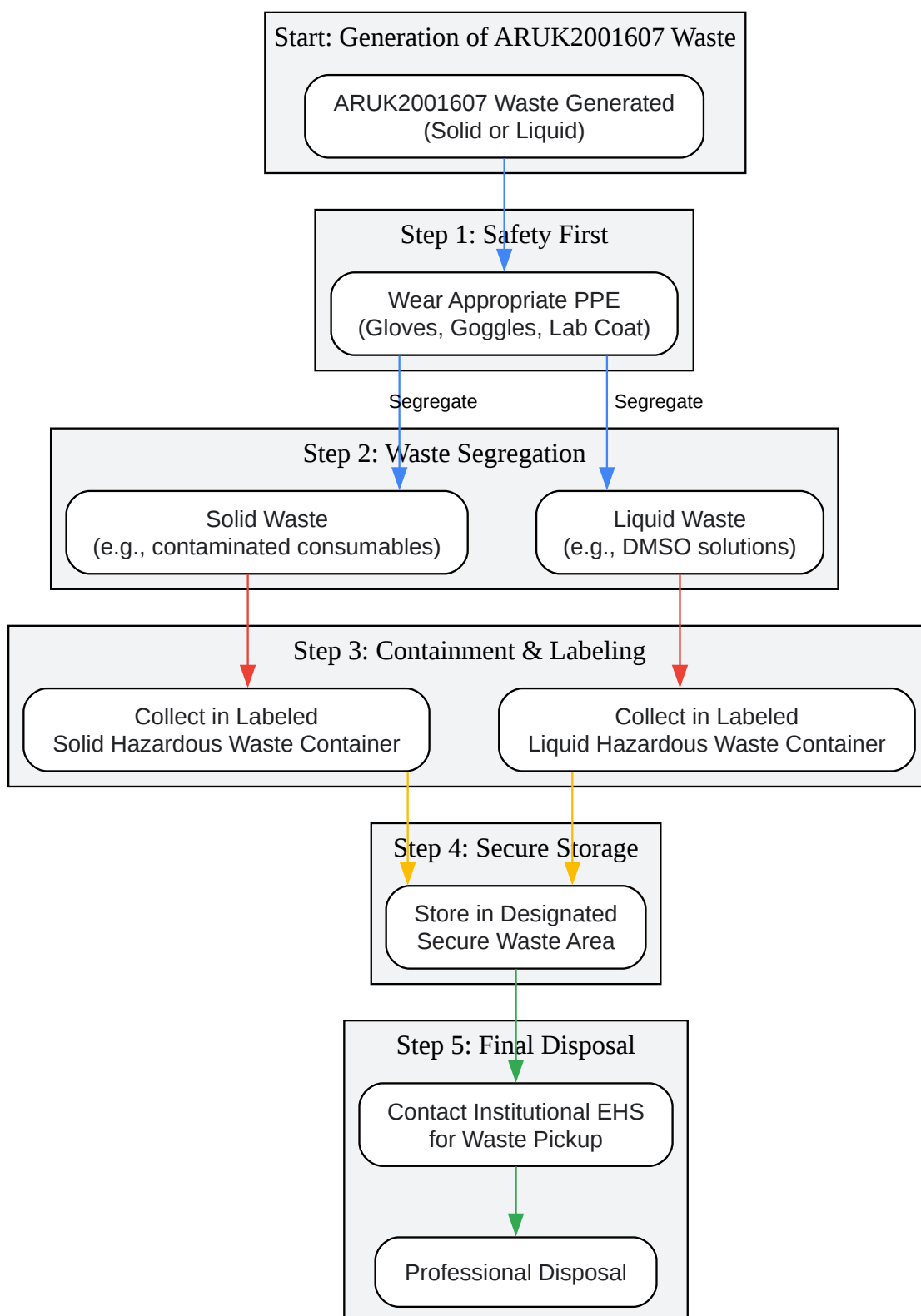
### Disposal Procedure:

- Waste Segregation:
  - Do not mix **ARUK2001607** waste with other chemical waste streams unless compatibility has been confirmed.
  - Collect all solid waste, including contaminated consumables (e.g., weighing paper, pipette tips, gloves), in a dedicated, clearly labeled hazardous waste container.
  - Collect liquid waste containing **ARUK2001607** (e.g., solutions in DMSO) in a separate, compatible, and clearly labeled hazardous liquid waste container.
- Waste Container Labeling:
  - Label all waste containers with "Hazardous Waste" and the full chemical name: "**ARUK2001607**".
  - Include the CAS number (2924824-56-4) and the approximate concentration and quantity of the waste.
  - Ensure the date of waste accumulation is clearly marked on the label.
- Storage of Waste:

- Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- Keep containers tightly sealed to prevent spills or evaporation.
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.
  - Follow all institutional procedures for waste manifest and pickup. Do not attempt to dispose of this chemical down the drain or in regular trash.

## Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **ARUK2001607**.



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Caption: Workflow for the safe disposal of **ARUK2001607** waste.

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